

preparing GA3-AM stock solution and working concentration

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Compound of Interest

Compound Name: GA3-AM

Cat. No.: B15602907

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Application Notes and Protocols for GA3-AM

For Researchers, Scientists, and Drug Development Professionals

Introduction

Gibberellic Acid Acetoxymethyl Ester (**GA3-AM**) is a cell-permeable analog of the plant hormone Gibberellic Acid (GA3). The addition of the acetoxymethyl (AM) ester group allows the molecule to readily cross the cell membrane. Once inside the cell, endogenous esterases cleave the AM group, releasing the active GA3 molecule. **GA3-AM** is a key component of a chemically induced dimerization (CID) system, which provides temporal and spatial control over protein-protein interactions. This technology is invaluable for studying signal transduction, protein function, and for the development of novel therapeutic strategies.

Physicochemical Properties and Solubility

GA3-AM is a white to off-white solid powder. For optimal use, it is crucial to understand its solubility and stability.

Property	Value	Citation(s)
Molecular Formula	C ₂₂ H ₂₆ O ₈	[1][2]
Molecular Weight	418.44 g/mol	[1][2]
CAS Number	1373154-68-7	[1][2]
Appearance	White to off-white solid	[1]
Purity	≥90%	[2]
Solubility	Soluble in DMSO (up to 100 mM) and ethanol (up to 100 mM)	[2]
Storage (Powder)	Store at -20°C for up to 3 years.	[1]
Storage (Stock Solution)	Store at -20°C for up to 1 month or at -80°C for up to 6 months.	[1]

Preparation of GA3-AM Stock Solution

Materials:

- **GA3-AM** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Protocol:

- Equilibrate: Allow the **GA3-AM** powder vial to equilibrate to room temperature before opening to prevent condensation.

- Weighing: Accurately weigh the desired amount of **GA3-AM** powder in a sterile microcentrifuge tube.
- Dissolving: Add the appropriate volume of anhydrous DMSO to achieve the desired stock solution concentration (e.g., 10 mM or 100 mM).
- Mixing: Vortex the solution thoroughly until the **GA3-AM** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[\[1\]](#)
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

Table: Stock Solution Preparation Examples

Desired Stock Concentration	Mass of GA3-AM (for 1 mL)	Volume of DMSO
10 mM	4.18 mg	1 mL
50 mM	20.92 mg	1 mL
100 mM	41.84 mg	1 mL

Determination of Working Concentration

The optimal working concentration of **GA3-AM** is application-dependent and should be determined empirically for each experimental system.

As a Chemical Inducer of Dimerization (CID) in Mammalian Cells:

The **GA3-AM** CID system relies on the interaction between the gibberellin receptor GID1 and a DELLA protein fragment (GAI). In this system, GA3 (released from **GA3-AM** intracellularly) acts as a molecular glue to induce the dimerization of GID1 and GAI fusion proteins.

- Typical Working Concentration Range: 1 μ M to 100 μ M.

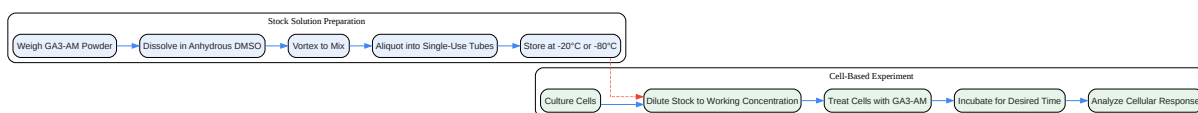
- **Starting Concentration:** A common starting concentration for cell-based assays is 10 μ M.^[2]
- **Optimization:** A dose-response curve should be generated to determine the optimal concentration for the specific cell type and desired biological readout. Factors to consider include the expression levels of the GID1 and GAI fusion proteins and the sensitivity of the downstream assay.

In Plant Tissue Culture:

While **GA3-AM** is primarily used as a CID, its precursor, GA3, is a well-known plant growth regulator. The typical working concentration of GA3 in plant tissue culture ranges from 0.01 to 5.0 mg/L. The optimal concentration is highly dependent on the plant species and the desired effect (e.g., seed germination, shoot elongation).

Experimental Workflow: Preparing and Using GA3-AM

The following diagram illustrates a typical workflow for preparing and using **GA3-AM** in a cell-based experiment.

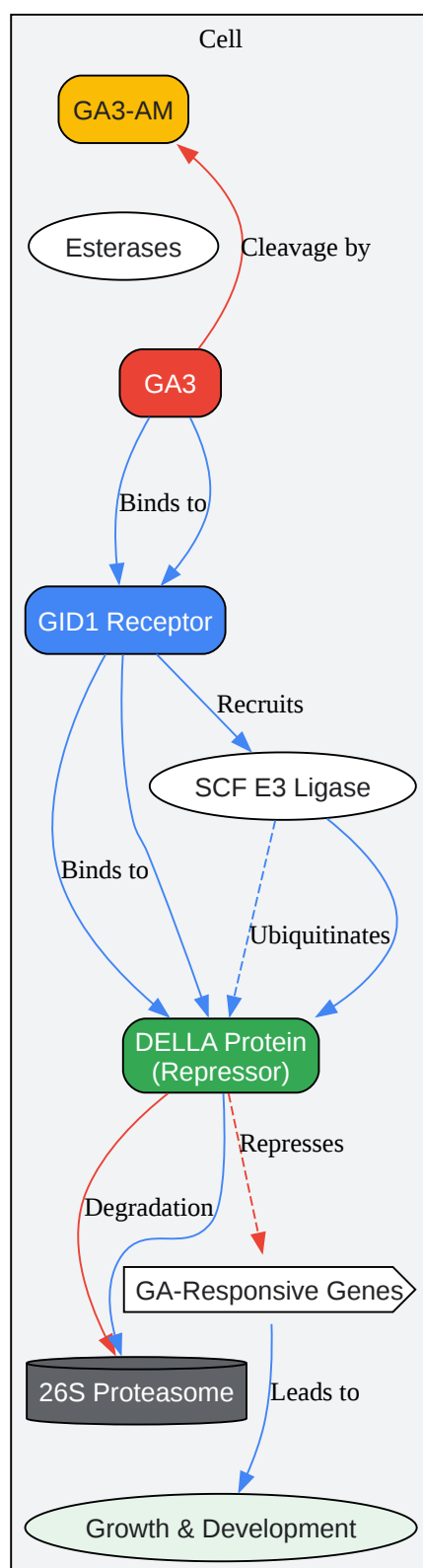


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Caption: Experimental workflow for **GA3-AM** preparation and application.

Gibberellin Signaling Pathway

The mechanism of action of GA3, the active form of **GA3-AM**, involves the GID1 receptor and DELLA proteins. In the absence of GA3, DELLA proteins act as transcriptional repressors, inhibiting plant growth. The binding of GA3 to its receptor GID1 triggers a conformational change that promotes the interaction between GID1 and DELLA proteins. This interaction leads to the ubiquitination and subsequent degradation of DELLA proteins by the 26S proteasome, thereby de-repressing GA-responsive genes and promoting growth.



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Caption: Simplified Gibberellin (GA3) signaling pathway.

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References

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Email: info@benchchem.com